

Navigating the Safe Handling of STO-609 Acetate: A Comprehensive Guide

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Compound of Interest		
Compound Name:	STO-609 acetate	
Cat. No.:	B2731821	Get Quote

For Immediate Implementation: This document provides essential safety and logistical information for researchers, scientists, and drug development professionals working with **STO-609 acetate**. Adherence to these guidelines is critical for ensuring personnel safety and maintaining experimental integrity.

STO-609 acetate is a cell-permeable inhibitor of Ca2+/calmodulin-dependent protein kinase kinase (CaM-KK). While some safety data sheets (SDS) classify this compound as non-hazardous, others indicate potential for harm if swallowed and high toxicity to aquatic life.[1] To ensure the highest safety standards, a conservative approach is mandated, treating the compound as hazardous.

Essential Safety and Handling Precautions

A multi-layered approach to personal protective equipment (PPE) is required when handling **STO-609 acetate** in its powdered form or in solution.

Minimum Required PPE:

- Eye Protection: Chemical safety goggles are mandatory to protect against splashes and fine dust particles.
- Hand Protection: Nitrile gloves should be worn at all times. Change gloves immediately if they become contaminated.



- Body Protection: A lab coat is required. For procedures with a higher risk of splashing, an impervious apron should be worn over the lab coat.
- Respiratory Protection: When handling the powder outside of a certified chemical fume hood, a properly fitted N95 respirator is required.

Operational Plan: From Receipt to Experiment

A systematic workflow is crucial to minimize exposure and prevent contamination.

- 1. Receiving and Storage:
- Upon receipt, inspect the container for any damage.
- Store STO-609 acetate in a cool, dry, and well-ventilated area, away from incompatible
 materials such as strong oxidizing agents.[1] The recommended storage temperature is
 typically -20°C for the powder.[1]
- 2. Preparation of Solutions:
- All weighing of powdered STO-609 acetate must be conducted within a certified chemical fume hood.
- Prepare solutions in a fume hood to avoid inhalation of any aerosols.
- STO-609 acetate is soluble in DMSO.[2]
- 3. Experimental Use:
- Clearly label all solutions containing STO-609 acetate.
- Conduct all experimental procedures involving STO-609 acetate in a well-ventilated area, preferably within a chemical fume hood.
- Avoid direct contact with skin and eyes. In case of contact, immediately flush the affected area with copious amounts of water and seek medical attention.[1][3]
- 4. Post-Experiment Decontamination:



- Decontaminate all surfaces and equipment that have come into contact with STO-609
 acetate. A 70% ethanol solution is effective for surface cleaning.[1]
- Wash hands thoroughly with soap and water after handling the compound.

Disposal Plan: Managing STO-609 Acetate Waste

Proper disposal is critical to prevent environmental contamination, given the compound's high aquatic toxicity.[1]

- Solid Waste: Collect all disposable materials that have come into contact with STO-609
 acetate (e.g., gloves, weigh boats, pipette tips) in a dedicated, clearly labeled hazardous
 waste container.
- Liquid Waste: Collect all aqueous solutions containing **STO-609 acetate** in a labeled hazardous waste container. Do not pour down the drain.[1]
- Disposal Method: All waste containing STO-609 acetate must be disposed of through your institution's hazardous waste management program, following all local, state, and federal regulations.[1]

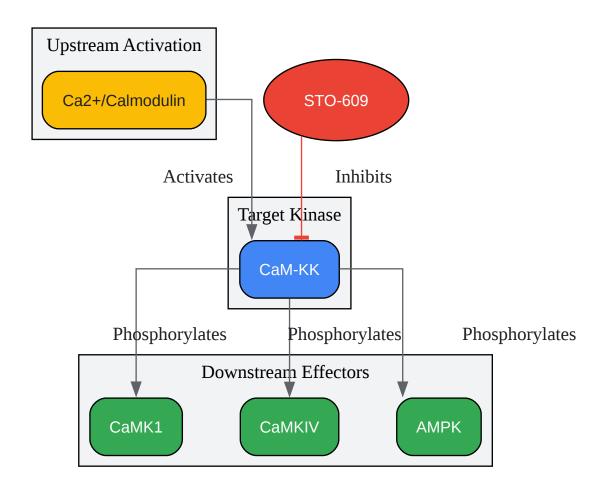
Ouantitative Data Summary

Property	Value	Source
Molecular Weight	374.35 g/mol	[1]
Ki for CaM-KKα	80 ng/mL	[4][5][6]
Ki for CaM-KKβ	15 ng/mL	[4][5][6]
GHS Hazard Statement	H302: Harmful if swallowed	[1]
GHS Hazard Statement	H400: Very toxic to aquatic life	[1]
GHS Hazard Statement	H410: Very toxic to aquatic life with long lasting effects	[1]

CaMKK Signaling Pathway Inhibition by STO-609



STO-609 acetate acts as a competitive inhibitor at the ATP-binding site of CaM-KK, thereby blocking its kinase activity.[6] This prevents the phosphorylation and subsequent activation of its primary downstream targets: CaMKI, CaMKIV, and AMP-activated protein kinase (AMPK).[7] [8]



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